

Vergleich der schlaffördernden Wirkung von Hastatosid und Verbenalin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hastatoside*

Cat. No.: *B1163306*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Handbuch bietet einen objektiven Vergleich der schlaffördernden Eigenschaften der beiden Iridoidglykoside Hastatosid und Verbenalin, Hauptwirkstoffe in *Verbena officinalis* (Echtes Eisenkraut). Die hier präsentierten Daten basieren auf präklinischen Studien und sollen die weitere Forschung und Entwicklung in diesem Bereich unterstützen.

Zusammenfassung der quantitativen Daten

Eine direkte Vergleichsstudie liefert entscheidende Daten zur Wirksamkeit von Hastatosid und Verbenalin. Die Ergebnisse sind in der folgenden Tabelle zusammengefasst:

Parameter	Hastatosid	Verbenalin
Dosierung	0.64 mmol/kg Körpergewicht	1.28 mmol/kg Körpergewicht
Anstieg des Non-REM-Schlafs	81% [1] [2]	42% [1] [2]
Effekt auf die Delta-Aktivität	Erhöht [1] [2]	Erhöht [1] [2]
Verzögerungszeit bis zur Wirkung	ca. 3–5 Stunden [1] [2]	ca. 3–5 Stunden [1] [2]

Basierend auf diesen Daten zeigt Hastatosid bei einer geringeren molaren Konzentration eine signifikant stärkere schlaffördernde Wirkung im Vergleich zu Verbenalin.

Detaillierte experimentelle Protokolle

Die oben genannten quantitativen Daten wurden in einer Studie mit folgendem experimentellen Aufbau gewonnen:

Tiermodell:

- Spezies: Ratten[1][2]

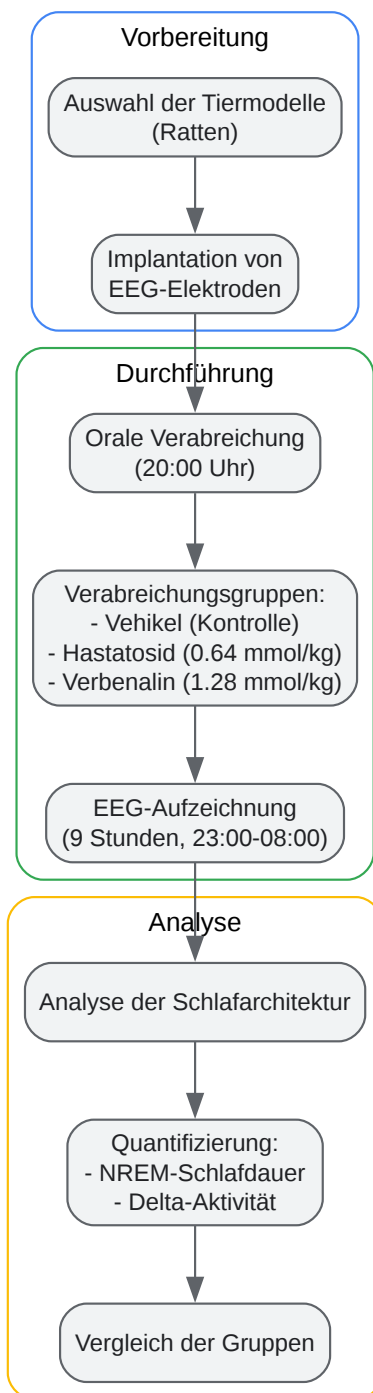
Verabreichung:

- Art: Orale Verabreichung[1][2]
- Zeitpunkt: Zum Beginn der Dunkelperiode (20:00 Uhr)[1][2]

Analyse:

- Methode: Elektroenzephalographische (EEG) Analyse zur Überwachung der Schlafphasen. [1][2]
- Beobachtungszeitraum: 9 Stunden, von 23:00 bis 08:00 Uhr.[1][2]
- Schwerpunkt der Analyse: Messung der Gesamtdauer des Non-Rapid-Eye-Movement-Schlafs (NREM) und der Delta-Aktivität während des NREM-Schlafs.[1][2]

Experimenteller Arbeitsablauf



[Click to download full resolution via product page](#)

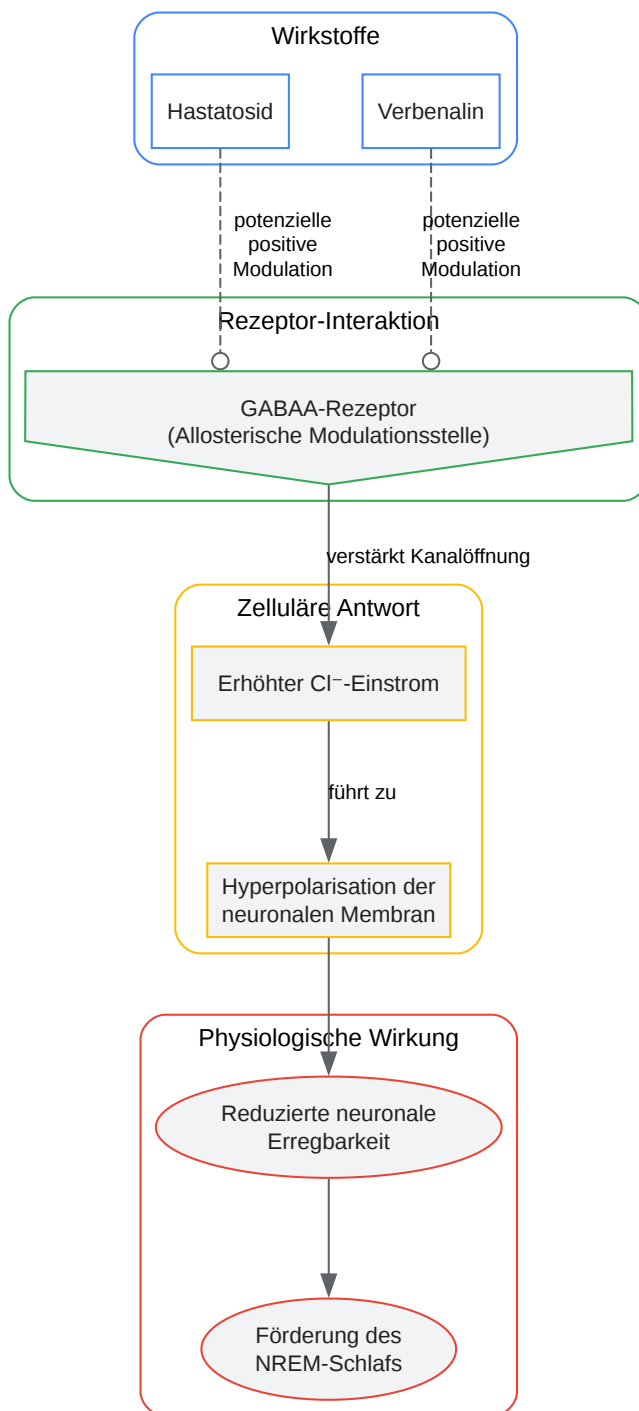
Abbildung 1: Vereinfachter Arbeitsablauf des Vergleichsexperiments.

Wirkmechanismus

Der genaue molekulare Mechanismus, durch den Hastatosid und Verbenalin den Schlaf fördern, ist noch nicht vollständig geklärt. Studien mit Extrakten aus *Verbena officinalis*, die reich an diesen Verbindungen sind, deuten jedoch auf eine mögliche Modulation des GABAergen Systems hin.[3][4] Es wird vermutet, dass die sedierende Wirkung durch eine Interaktion mit dem GABAA-Rezeptorkomplex vermittelt wird, ähnlich wie bei Benzodiazepinen, jedoch möglicherweise an einer anderen Bindungsstelle.[3] Flavonoide und andere in der Pflanze enthaltene Verbindungen könnten ebenfalls synergistisch zu dieser Wirkung beitragen. [3]

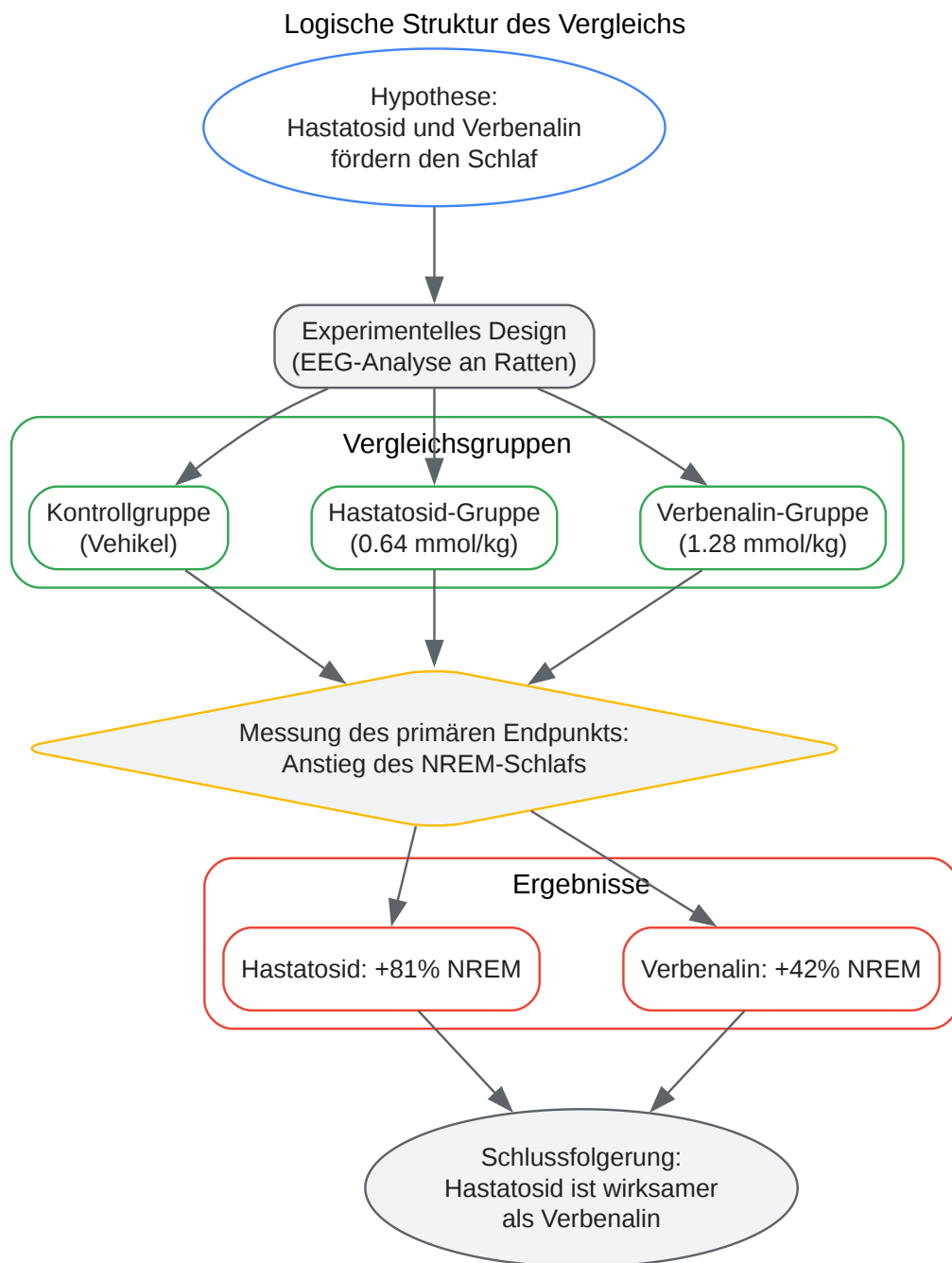
Der GABAA-Rezeptor ist ein ligandengesteuerter Ionenkanal, der bei Aktivierung durch den Neurotransmitter γ -Aminobuttersäure (GABA) einen Einstrom von Chloridionen in die Nervenzelle ermöglicht.[5] Dies führt zu einer Hyperpolarisation der Zellmembran und damit zu einer Hemmung der neuronalen Erregbarkeit, was für die Einleitung und Aufrechterhaltung des Schlafs entscheidend ist.

Hypothetischer Signalweg der schlaffördernden Wirkung

[Click to download full resolution via product page](#)**Abbildung 2:** Hypothetischer Signalweg für Hastatosid und Verbenalin.

Logische Beziehung der Vergleichsstudie

Die durchgeführte Studie ermöglicht einen direkten Vergleich der Wirksamkeit beider Substanzen unter identischen experimentellen Bedingungen. Die logische Struktur des Vergleichs ist im folgenden Diagramm dargestellt.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hastatoside and verbenalin are sleep-promoting components in Verbena officinalis | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. Anticonvulsant, Anxiolytic, and Sedative Activities of Verbena officinalis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. GABAA receptors: structure, function, pharmacology, and related disorders - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Vergleich der schlaffördernden Wirkung von Hastatosid und Verbenalin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1163306#hastatoside-vs-verbenalin-comparative-sleep-promoting-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com